Application Note: Comprehensive Analytical Characterization of 4-Bromo-N-isopropylaniline

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Compound of Interest

Compound Name:	*4-Bromo-N-isopropylaniline*
CAS No.:	*121086-19-9*
Cat. No.:	*B1337129*

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Abstract

This technical guide provides a comprehensive overview of the analytical methodologies for the thorough characterization of **4-Bromo-N-isopropylaniline**, a key intermediate in the synthesis of various organic compounds. This document outlines detailed protocols for chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. The causality behind experimental choices is explained to provide a deeper understanding of the analytical workflow. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary tools to ensure the identity, purity, and quality of **4-Bromo-N-isopropylaniline** in their work.

Introduction

4-Bromo-N-isopropylaniline is an important building block in organic synthesis, finding applications in the development of pharmaceuticals and other specialty chemicals.[1] Its chemical structure, consisting of a brominated aniline core with an isopropyl substituent on the

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nitrogen atom, imparts specific physicochemical properties that necessitate robust analytical methods for its characterization. Accurate and reliable analytical data are paramount for ensuring the quality and consistency of this intermediate, which directly impacts the safety and efficacy of the final products.

This application note details a multi-faceted analytical approach to provide a comprehensive characterization of **4-Bromo-N-isopropylaniline**, encompassing its identification, purity assessment, and structural elucidation.

Physicochemical Properties of 4-Bromo-N-isopropylaniline

A foundational understanding of the physicochemical properties of **4-Bromo-N-isopropylaniline** is essential for the development of appropriate analytical methods.

Property	Value	Source
CAS Number	121086-19-9	[2][3]
Molecular Formula	$C_9H_{12}BrN$	[2][3]
Molecular Weight	214.10 g/mol	[2]
Appearance	White to pale yellow crystal or powdery solid	[1]
Melting Point	~57-60 °C	[1]
Boiling Point	~216 °C	[1]
Solubility	Soluble in organic solvents such as ethanol and ethers.	[1]

Chromatographic Analysis

Chromatographic techniques are central to assessing the purity of **4-Bromo-N-isopropylaniline** and quantifying any impurities.

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High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a versatile technique for the analysis of non-volatile and thermally labile compounds like **4-Bromo-N-isopropylaniline**. A reversed-phase method is generally suitable for this compound.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: An isocratic mixture of acetonitrile and water (e.g., 70:30 v/v). The exact ratio should be optimized to achieve a suitable retention time and separation from potential impurities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV detection at a wavelength determined by the UV-Vis spectrum of **4-Bromo-N-isopropylaniline** (a wavelength around 254 nm is a common starting point for aromatic compounds).
- Injection Volume: 10 µL.
- Sample Preparation: Prepare a stock solution of **4-Bromo-N-isopropylaniline** in the mobile phase at a concentration of 1 mg/mL. Further dilute to a working concentration of 0.1 mg/mL.
- Analysis: Inject the sample and a blank (mobile phase). The purity is determined by calculating the peak area percentage of the main peak relative to the total peak area of all components in the chromatogram.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. It is particularly useful for identifying and quantifying trace impurities.

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- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness) such as one with a 5% phenyl-methylpolysiloxane stationary phase.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: Increase to 250 °C at a rate of 10 °C/min.
  - Final hold: Hold at 250 °C for 5 minutes.
- Injector Temperature: 250 °C.
- Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Sample Preparation: Prepare a dilute solution of **4-Bromo-N-isopropylaniline** in a volatile organic solvent such as dichloromethane or ethyl acetate (e.g., 100 µg/mL).
- Analysis: Inject a small volume (e.g., 1 µL) of the sample. Identify the main peak corresponding to **4-Bromo-N-isopropylaniline** and any impurity peaks by their retention times and mass spectra.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of the identity of **4-Bromo-N-isopropylaniline**.

Ultraviolet-Visible (UV-Vis) Spectroscopy

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UV-Vis spectroscopy provides information about the electronic transitions within the molecule. For arylamines, the interaction between the nitrogen lone pair and the aromatic pi system results in characteristic absorptions.[4]

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Solvent: A UV-grade solvent such as ethanol or methanol.
- Sample Preparation: Prepare a dilute solution of **4-Bromo-N-isopropylaniline** in the chosen solvent. The concentration should be adjusted to yield an absorbance in the range of 0.2 to 0.8.
- Analysis: Scan the sample from 200 to 400 nm against a solvent blank.
- Expected Results: Aromatic amines typically exhibit strong absorption bands. For aniline, the λmax is around 280 nm.[4] The presence of the bromo and N-isopropyl groups is expected to cause a slight shift in the absorption maximum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

- Instrumentation: An FT-IR spectrometer.
- Sample Preparation: The sample can be analyzed as a KBr pellet or as a thin film on a salt plate if it is a low-melting solid.
- Analysis: Acquire the spectrum over the range of 4000 to 400 cm^{-1}.

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Wavenumber (cm^{-1})	Vibration	Functional Group
3300-3500	N-H stretch	Secondary amine
2850-2960	C-H stretch	Isopropyl group
~1600	C=C stretch	Aromatic ring
1500-1550	N-H bend	Secondary amine
1200-1350	C-N stretch	Aromatic amine[4]
1000-1100	C-Br stretch	Aryl bromide
~820	C-H out-of-plane bend	1,4-disubstituted benzene

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the definitive structural elucidation of organic molecules. Both ^{1}H and ^{13}C NMR should be performed.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble, such as deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of the deuterated solvent.
- Analysis: Acquire both ^{1}H and ^{13}C NMR spectra.

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.2	Doublet	6H	-CH(CH₃)₂
~3.6	Septet	1H	-CH(CH₃)₂
~3.7	Broad Singlet	1H	-NH-
~6.5	Doublet	2H	Aromatic protons ortho to -NH-
~7.2	Doublet	2H	Aromatic protons ortho to -Br

Chemical Shift (ppm)	Assignment
~23	-CH(CH₃)₂
~48	-CH(CH₃)₂
~110	C-Br
~115	Aromatic CH ortho to -NH-
~132	Aromatic CH ortho to -Br
~146	Aromatic C attached to -NH-

Workflow and Data Integration

A systematic approach integrating these analytical techniques is crucial for a comprehensive characterization of **4-Bromo-N-isopropylaniline**.

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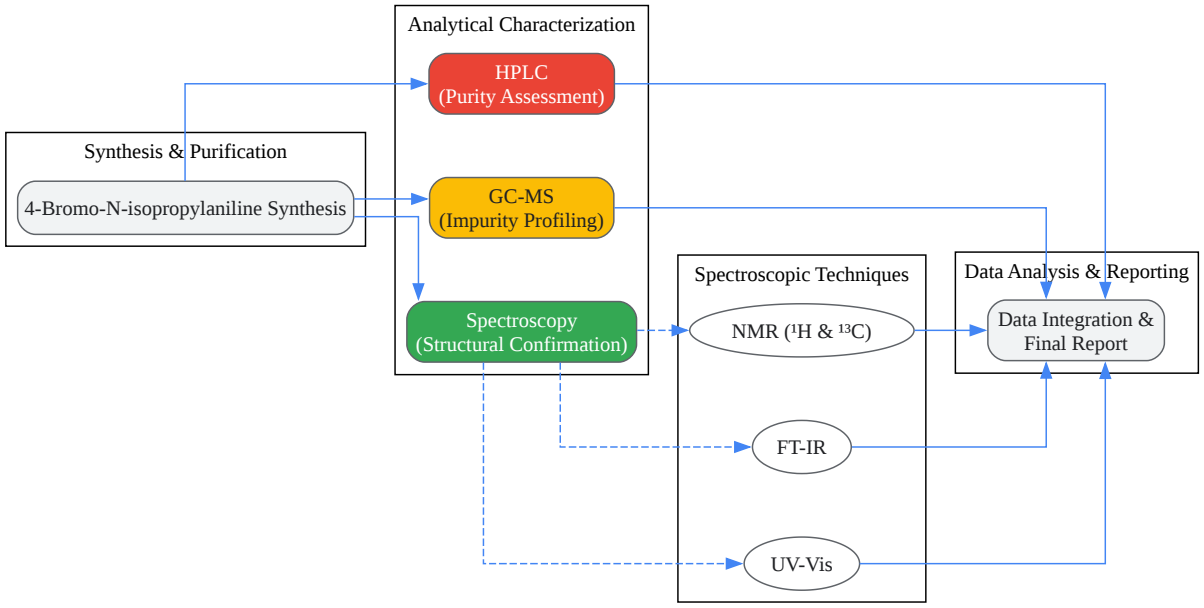

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Caption: Integrated workflow for the characterization of **4-Bromo-N-isopropylaniline**.

Safety Precautions

4-Bromo-N-isopropylaniline should be handled with care, following standard laboratory safety procedures. Although specific toxicity data for this compound is limited, related compounds such as 4-bromoaniline are known to be harmful if swallowed, toxic in contact with skin, and may cause skin and eye irritation.[4]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.

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- Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry place away from light and incompatible materials.[2]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

The analytical methods outlined in this application note provide a robust framework for the comprehensive characterization of **4-Bromo-N-isopropylaniline**. The integration of chromatographic and spectroscopic techniques ensures the unambiguous identification, purity assessment, and structural elucidation of this important synthetic intermediate. Adherence to these protocols will enable researchers and drug development professionals to maintain high standards of quality and consistency in their work.

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